

# Homopiperazine: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Homopiperazine*

Cat. No.: *B121016*

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## Abstract

**Homopiperazine**, a seven-membered heterocyclic diamine, is a versatile building block in medicinal chemistry and materials science. Its unique structural properties make it a valuable scaffold for the synthesis of a wide range of biologically active compounds and functional materials. This technical guide provides an in-depth overview of the fundamental properties, structure, and synthesis of **homopiperazine**, along with detailed experimental protocols for its characterization.

## Core Properties and Structure

**Homopiperazine**, also known as 1,4-diazepane, is a cyclic diamine with the molecular formula  $C_5H_{12}N_2$ . It is a hygroscopic, air-sensitive solid at room temperature, appearing as a white to light yellow crystalline mass.[\[1\]](#)[\[2\]](#)

## Physicochemical Properties

A summary of the key physicochemical properties of **homopiperazine** is presented in Table 1. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>12</sub> N <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	100.16 g/mol	<a href="#">[1]</a>
CAS Number	505-66-8	<a href="#">[3]</a>
Melting Point	38-42 °C	<a href="#">[4]</a>
Boiling Point	169-170 °C (at 760 mmHg)	<a href="#">[4]</a>
Density	~0.95 g/cm <sup>3</sup>	<a href="#">[1]</a>
pKa (predicted)	11.02 ± 0.20	<a href="#">[1]</a>
Solubility	Soluble in water, ethanol, and other polar solvents. Sparingly soluble in chloroform and slightly soluble in ethyl acetate and methanol.	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to light yellow crystalline solid	<a href="#">[1]</a> <a href="#">[4]</a>

## Chemical Structure

**Homopiperazine** possesses a seven-membered ring containing two nitrogen atoms at positions 1 and 4. The structure of **homopiperazine** has been confirmed by various spectroscopic methods and X-ray crystallography.[\[5\]](#)

- SMILES: C1CNCCNC1[\[6\]](#)
- InChI Key: FQUYSHZXSKYCSY-UHFFFAOYSA-N[\[6\]](#)

The molecule exists in a pseudo-chair conformation.[\[5\]](#)

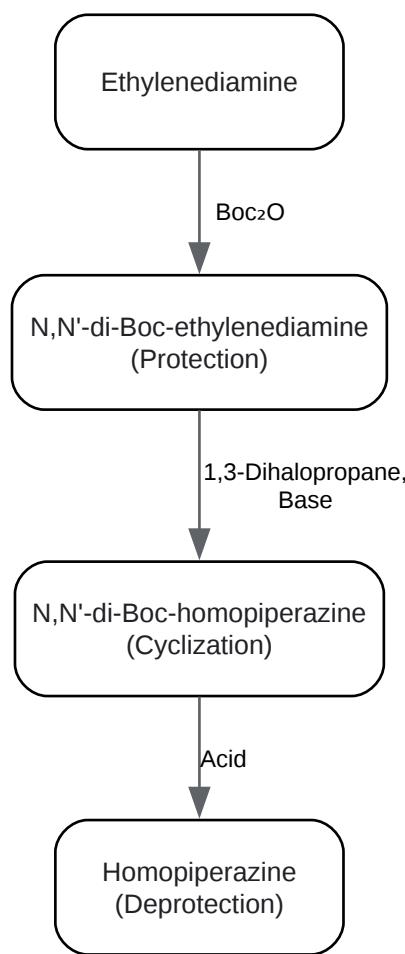
## Synthesis of Homopiperazine

**Homopiperazine** can be synthesized through various routes, often starting from ethylenediamine.[\[7\]](#) A common and well-documented method involves the protection of the

amino groups of ethylenediamine, followed by cyclization with a three-carbon building block and subsequent deprotection.

## Synthetic Workflow

The following diagram illustrates a typical synthetic workflow for the preparation of **homopiperazine**, starting from ethylenediamine and employing Boc (tert-butoxycarbonyl) as a protecting group.



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